

A Comprehensive Technical Guide to the Safe Handling of Patulin-13C7

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Compound of Interest

Compound Name: Patulin-13C7

Cat. No.: B8818684

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and experimental use of **Patulin-13C7**. **Patulin-13C7** is an isotopically labeled form of patulin, a mycotoxin produced by several species of fungi, most notably *Aspergillus*, *Penicillium*, and *Byssoschlamys*.^{[1][2]} It is commonly found in rotting apples and apple products.^{[1][2][3]} Due to its chemical and physical similarities, the safety and handling precautions for **Patulin-13C7** are identical to those for unlabeled patulin. **Patulin-13C7** is primarily used as an internal standard for the quantification of patulin in various samples, such as fruit juices and other food products, using methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[4][5]}

Chemical and Physical Properties

Patulin-13C7 is a polyketide lactone.^{[1][3]} It is a white, crystalline solid that is soluble in acidic water and organic solvents such as acetonitrile.^{[1][4]} It is relatively stable to heat, especially at an acidic pH, meaning it is not entirely eliminated by processes like pasteurization.^{[1][6]}

Table 1: Physical and Chemical Properties of Patulin

Property	Value	Reference
Chemical Formula	C ₇ H ₆ O ₄	[1]
Molar Mass	154.12 g/mol	[1]
Appearance	White solid/compact prisms	[1][7]
Melting Point	108 - 111 °C	[7]
Solubility	Soluble in acidic water and organic solvents	[1][4]
CAS Number	149-29-1	[1][8]

Toxicological Data

Patulin is acutely toxic and exhibits genotoxic, immunotoxic, and neurotoxic effects.[1][2][9] Its toxicity is primarily attributed to its high affinity for sulfhydryl groups, leading to the inhibition of various enzymes.[1][2] The International Agency for Research on Cancer (IARC) has classified patulin in Group 3, "not classifiable as to its carcinogenicity to humans," due to inconclusive evidence from animal studies.[1][2]

Table 2: Acute Toxicity Data for Patulin

Route of Administration	Species	LD50 (mg/kg body weight)	Reference
Oral	Rodents	20 - 100	[1][3]
Oral	Poultry	50 - 170	[1][10]
Subcutaneous	Rat	11	[11]
Intraperitoneal	Rat	4.59	[11]
Subcutaneous	Mouse	10	[11]
Intraperitoneal	Mouse	5	[11]

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established a provisional maximum tolerable daily intake (PMTDI) for patulin of 0.4 µg/kg of body weight.[9][10] This has led many countries and organizations to set maximum allowable limits for patulin in food products.

Table 3: Regulatory Limits for Patulin in Food Products

Region/Organization	Food Product	Maximum Limit	Reference
World Health Organization (WHO)	Apple juice	50 µg/L	[1]
European Union (EU)	Fruit juices and nectars	50 µg/kg	[1]
European Union (EU)	Solid apple products	25 µg/kg	[1]
European Union (EU)	Apple-based products for infants and young children	10 µg/kg	[1]
U.S. Food and Drug Administration (FDA)	Apple juice and apple juice products	50 ppb (ng/g)	[5]

Hazard Identification and Safety Precautions

Patulin-13C7, like its unlabeled counterpart, is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.[8] It can also cause skin and eye irritation.[11][12]

Hazard Statements:

- H300: Fatal if swallowed.[11]
- H311+H331: Toxic in contact with skin or if inhaled.[8]
- H315: Causes skin irritation.[11]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8][12]
- P264: Wash hands and any exposed skin thoroughly after handling.[7][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[12]
- P310: Immediately call a POISON CENTER or doctor/physician if exposed or feeling unwell.
[8]
- P405: Store locked up.[7][8]
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.[8][12]

Handling and Storage

Engineering Controls:

- Work with **Patulin-13C7** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7][12]
- Use of a closed system or appropriate exhaust ventilation is recommended.[7]
- Explosion-proof electrical and ventilation systems should be in place, especially when working with solutions in flammable solvents like acetonitrile.[12]

Personal Protective Equipment (PPE):

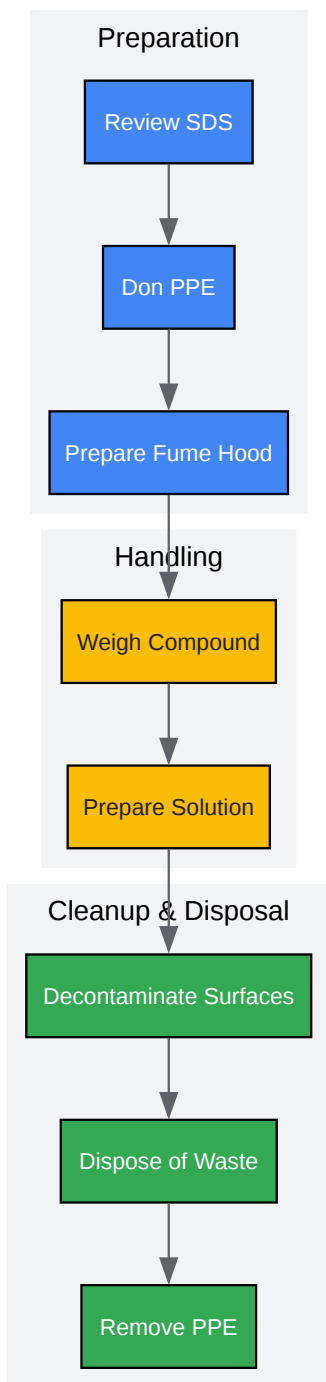
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[7] Contaminated clothing should be removed and washed before reuse.[7]
- Respiratory Protection: If working outside of a fume hood or if dust/aerosols may be generated, use a NIOSH-approved respirator.[7]

Storage:

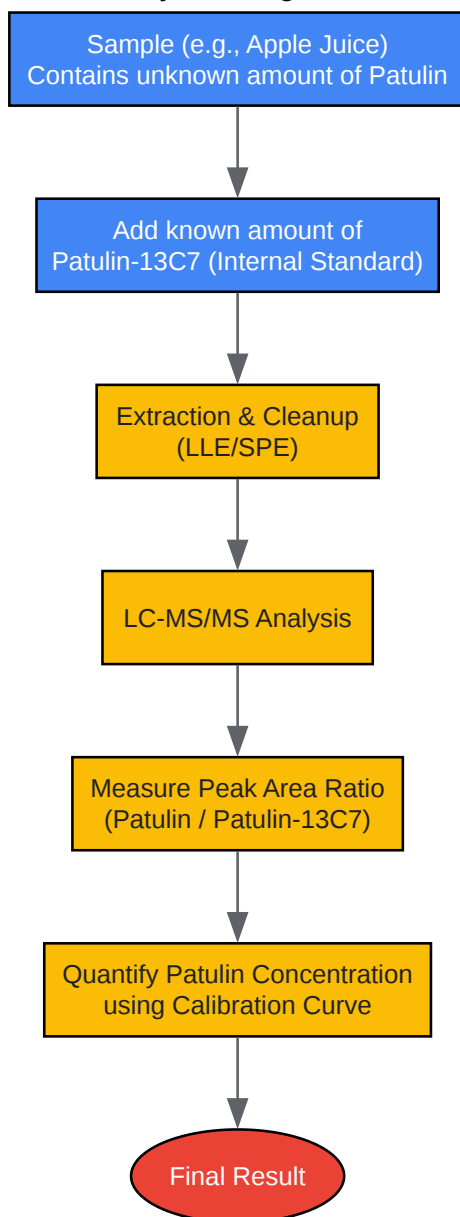
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[12\]](#)
- The substance should be stored locked up, accessible only to authorized personnel.[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[12\]](#)
- Protect from direct sunlight.[\[12\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[7\]](#)

The general workflow for handling a hazardous chemical like **Patulin-13C7** is depicted below.

General Laboratory Workflow for Handling Patulin-13C7



Workflow for Quantitative Analysis using Patulin-13C7 Internal Standard



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